

Application Notes and Protocols for Fosdenopterin Hydrobromide in Solution

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Compound of Interest

Compound Name: Fosdenopterin Hydrobromide

CAS No.: 2301083-34-9

Cat. No.: B10823726

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Fosdenopterin, administered as **fosdenopterin hydrobromide**, is a critical substrate replacement therapy for patients with Molybdenum Cofactor Deficiency (MoCD) Type A. This rare, autosomal recessive disorder results from a disruption in the synthesis of cyclic pyranopterin monophosphate (cPMP), leading to a deficiency in molybdenum cofactor and subsequent accumulation of neurotoxic sulfites. Fosdenopterin provides an exogenous source of cPMP, restoring the activity of molybdenum-dependent enzymes.

Given its therapeutic importance, understanding the stability of **fosdenopterin hydrobromide** in solution is paramount for its preparation, storage, and administration, as well as for the development of new formulations. These application notes provide a summary of the known stability characteristics of **fosdenopterin hydrobromide** in solution and protocols for its stability assessment.

Known Stability Profile

Fosdenopterin hydrobromide is a complex molecule that is susceptible to degradation, particularly in aqueous solutions. The primary degradation pathways are hydrolysis and oxidation. The commercially available formulation of **fosdenopterin hydrobromide** (Nulibry®) is a lyophilized powder for injection, which underscores the molecule's limited stability in solution. The formulation includes ascorbic acid as an antioxidant to mitigate oxidative degradation, and the pH of the reconstituted solution is adjusted to a range of 5.0 to 7.0, suggesting this is the optimal pH range for stability.

Key Stability Considerations:

- **Oxidative Degradation:** The pterin moiety in fosdenopterin is susceptible to oxidation. The presence of an antioxidant in the formulation is crucial.
- **Hydrolytic Degradation:** Fosdenopterin can undergo hydrolysis, leading to ring-opening of the pterin structure or cleavage of the phosphate group.
- **Photostability:** Pterin-based compounds are often sensitive to light. The lyophilized powder should be stored protected from light. Animal studies have indicated a potential for phototoxicity with fosdenopterin, and patients are advised to minimize exposure to sunlight and artificial UV light.
- **Temperature:** The lyophilized powder is stored frozen (-25°C to -10°C). The reconstituted solution has a very limited stability of up to 4 hours at room temperature (15°C to 25°C) or under refrigeration (2°C to 8°C), including the infusion time.

Quantitative Stability Data

Detailed quantitative long-term stability data for **fosdenopterin hydrobromide** in various solutions under different conditions (e.g., extended time points, broad pH range, different temperatures) are not extensively available in the public domain. The information is largely proprietary to the manufacturer. The table below summarizes the known stability information for the reconstituted commercial formulation.

Parameter	Storage Condition	Duration	Stability Notes
Reconstituted Solution	Room Temperature (15°C to 25°C; 59°F to 77°F)	Up to 4 hours	Includes infusion time.
Reconstituted Solution	Refrigerated (2°C to 8°C; 36°F to 46°F)	Up to 4 hours	Includes infusion time. Allow to come to room temperature before administration.
Lyophilized Powder	Frozen (-25°C to -10°C; -13°F to 14°F)	Long-term	Store in the original carton to protect from light.

Potential Degradation Products

Forced degradation studies have identified several potential degradation products of fosdenopterin. These include:

- Desphospho-cPMP species: Resulting from the hydrolysis of the phosphate group.
- Oxidative N-oxide or hydroxylated pterin products: Formed due to oxidative stress.
- Ring-opened hydrolysis products: Resulting from the hydrolytic cleavage of the pterin ring system.

A known metabolite and non-enzymatic degradation product is referred to as Compound Z, which is an inactive oxidation product of endogenous cPMP.

Experimental Protocols

The following are example protocols for assessing the stability of **fosdenopterin hydrobromide** in solution. These are based on standard pharmaceutical industry practices for stability-indicating methods.

Protocol 1: Forced Degradation Study of Fosdenopterin Hydrobromide in Solution

Objective: To investigate the degradation pathways of **fosdenopterin hydrobromide** under various stress conditions to identify potential degradation products and to establish a stability-indicating analytical method.

Materials:

- **Fosdenopterin hydrobromide** reference standard
- High-purity water (Milli-Q or equivalent)
- Hydrochloric acid (HCl), 0.1 N
- Sodium hydroxide (NaOH), 0.1 N
- Hydrogen peroxide (H₂O₂), 3%
- Phosphate buffers (pH 5.0, 7.0, and 9.0)
- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Photostability chamber
- HPLC-UV/PDA system
- LC-MS system for peak identification

Procedure:

- Preparation of Stock Solution: Prepare a stock solution of **fosdenopterin hydrobromide** in high-purity water at a concentration of 1 mg/mL.
- Stress Conditions:

- Acid Hydrolysis: Mix 1 mL of the stock solution with 1 mL of 0.1 N HCl. Store at 60°C for 24 hours.
- Base Hydrolysis: Mix 1 mL of the stock solution with 1 mL of 0.1 N NaOH. Store at room temperature for 4 hours.
- Oxidative Degradation: Mix 1 mL of the stock solution with 1 mL of 3% H₂O₂. Store at room temperature for 24 hours, protected from light.
- Thermal Degradation: Store the stock solution at 60°C for 48 hours, protected from light.
- Photodegradation: Expose the stock solution in a quartz cuvette to a photostability chamber according to ICH Q1B guidelines (e.g., an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter). A control sample should be wrapped in aluminum foil to protect it from light.
- pH-Dependent Degradation: Prepare solutions of **fosdenopterin hydrobromide** in phosphate buffers at pH 5.0, 7.0, and 9.0. Store at 40°C for 48 hours.
- Sample Analysis: At appropriate time points, withdraw aliquots of the stressed samples, neutralize if necessary, and dilute with the mobile phase to a suitable concentration for HPLC analysis.
- Data Evaluation: Analyze the samples using a validated stability-indicating HPLC method (see Protocol 2). Compare the chromatograms of the stressed samples with that of an unstressed control to identify and quantify the degradation products. Use LC-MS to determine the mass of the degradation products for structural elucidation.

Protocol 2: Stability-Indicating HPLC-UV Method for Fosdenopterin Hydrobromide

Objective: To provide a robust HPLC method for the separation and quantification of **fosdenopterin hydrobromide** from its potential degradation products.

Instrumentation:

- HPLC system with a quaternary pump, autosampler, column oven, and a photodiode array (PDA) detector.

Chromatographic Conditions (Example):

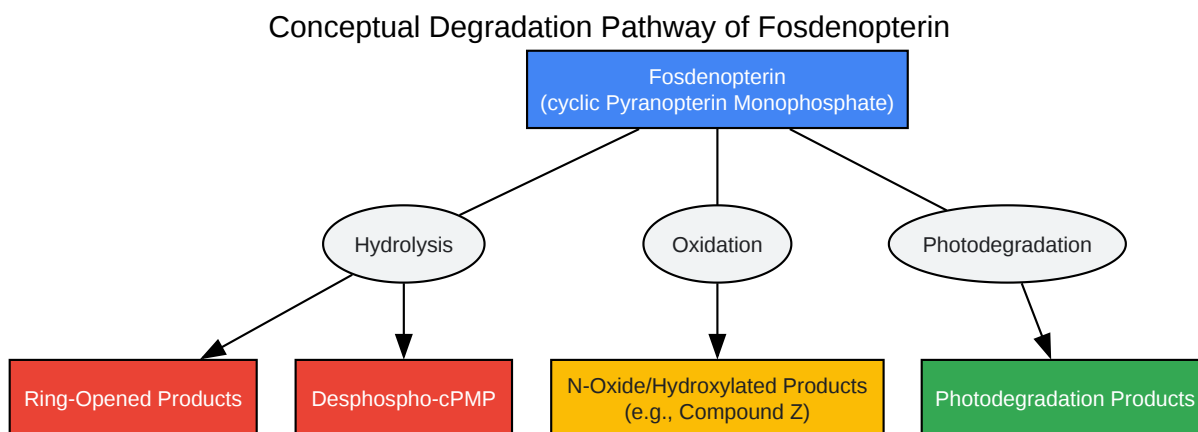
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 3.5 µm particle size)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: Acetonitrile
- Gradient Elution:
 - 0-5 min: 5% B
 - 5-25 min: 5% to 40% B
 - 25-30 min: 40% B
 - 30-31 min: 40% to 5% B
 - 31-35 min: 5% B (re-equilibration)
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Injection Volume: 10 µL
- Detection Wavelength: 280 nm (or monitor at multiple wavelengths using PDA)

Method Validation:

The method should be validated according to ICH Q2(R1) guidelines for specificity, linearity, range, accuracy, precision (repeatability and intermediate precision), detection limit (LOD), and quantitation limit (LOQ).

Visualizations

Degradation Pathway of Fosdenopterin

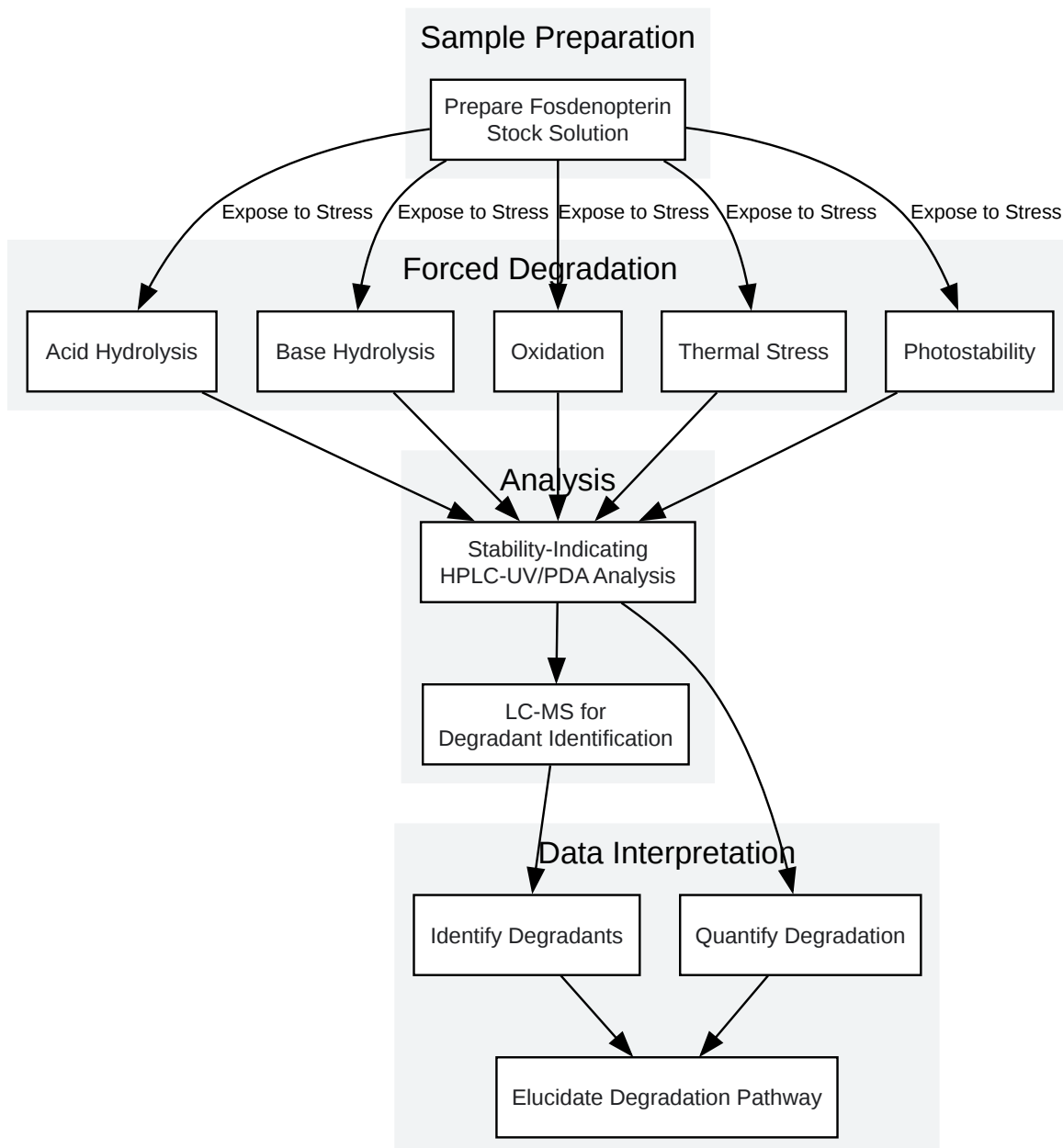


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Caption: Conceptual degradation pathways of fosdenopterin in solution.

Experimental Workflow for Stability Testing

Workflow for Fosdenopterin Stability Testing



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Caption: Experimental workflow for fosdenopterin stability assessment.

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